

# issues with 1-Deoxymannojirimycin hydrochloride delivery in animal models

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## Compound of Interest

Compound Name: *1-Deoxymannojirimycin hydrochloride*

Cat. No.: *B043608*

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## Technical Support Center: 1-Deoxymannojirimycin Hydrochloride (DMJ-HCl)

Welcome to the technical support center for the use of **1-Deoxymannojirimycin hydrochloride** (DMJ-HCl) in animal models. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on common challenges and questions related to the in vivo delivery of DMJ-HCl.

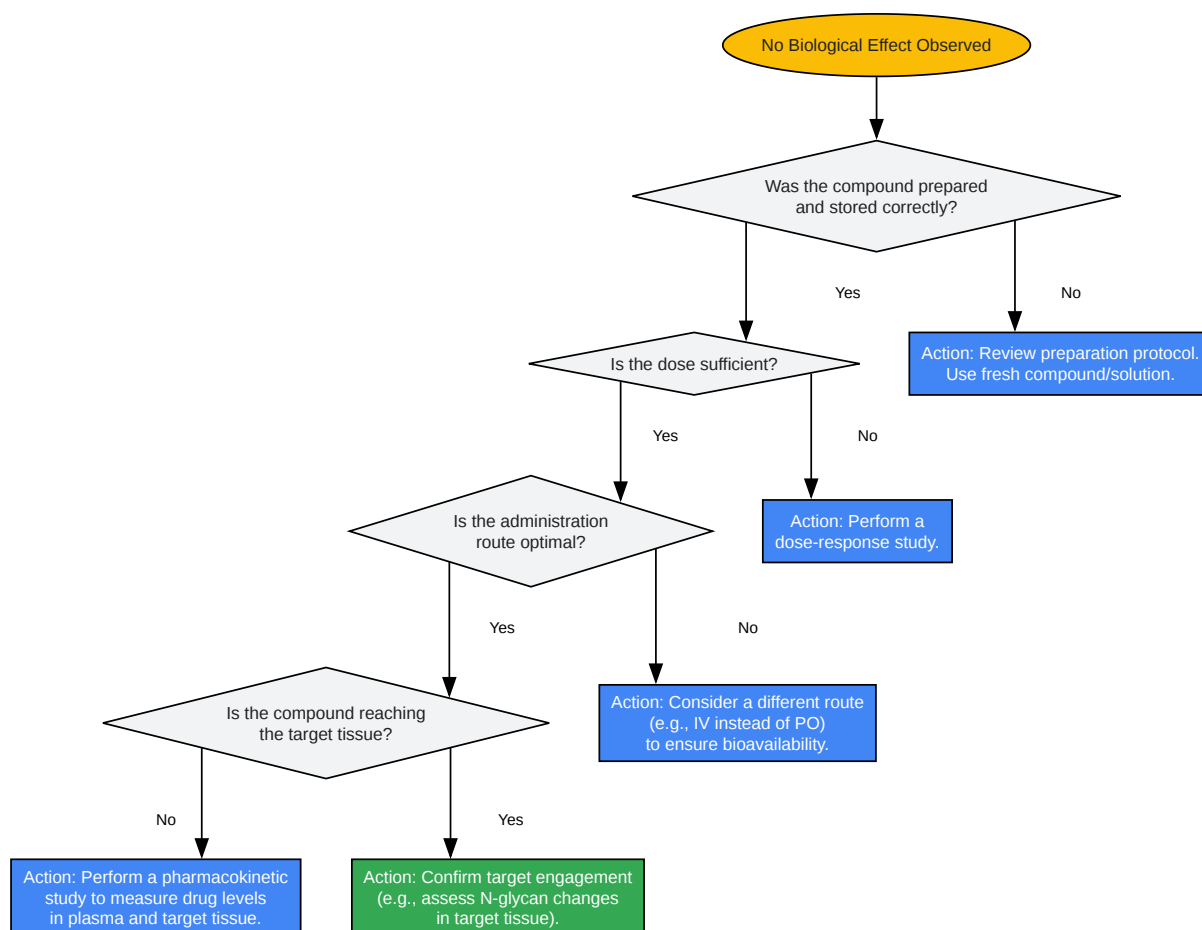
## Frequently Asked Questions (FAQs)

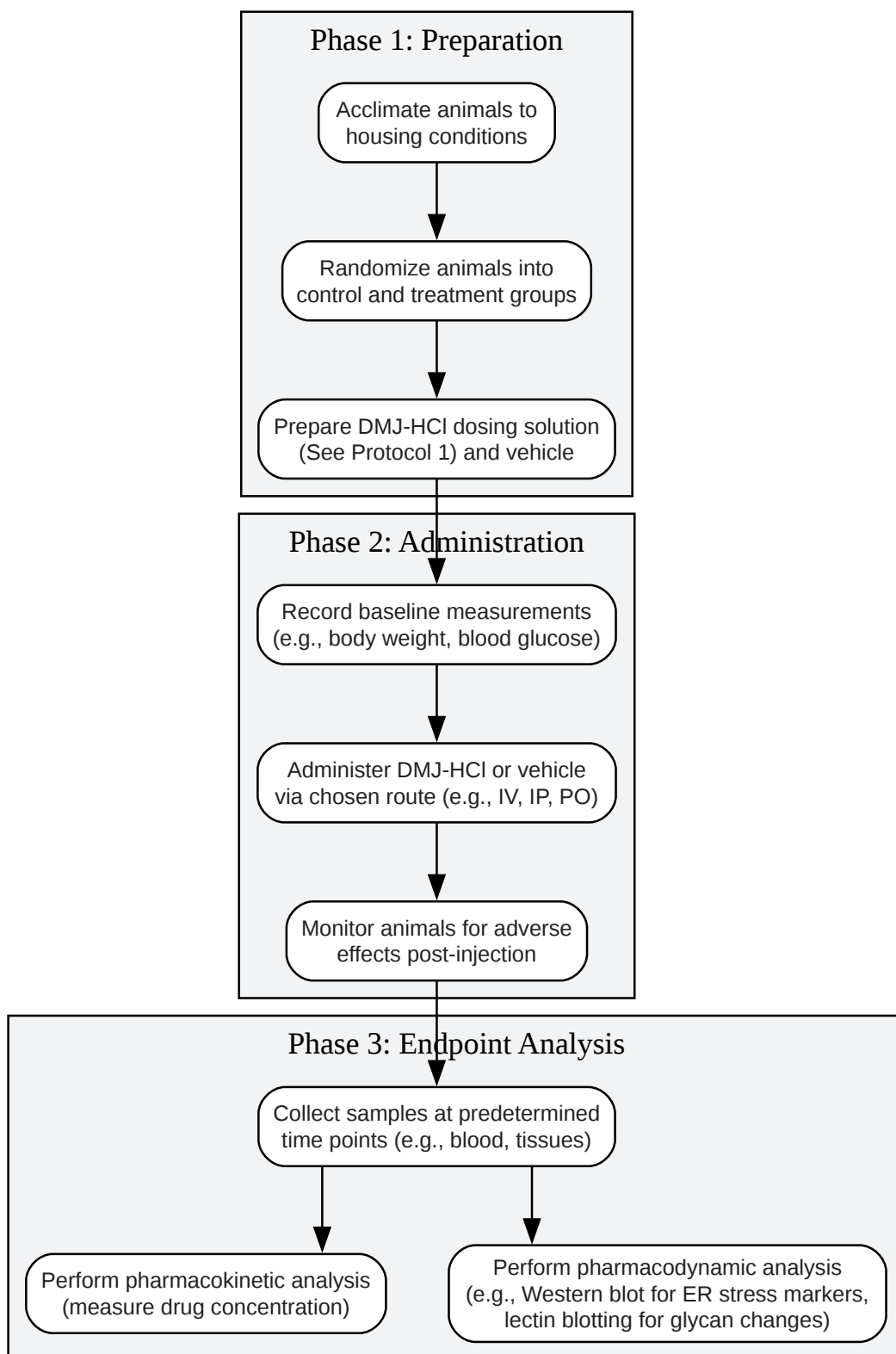
### Section 1: General Properties and Mechanism of Action

Q1: What is **1-Deoxymannojirimycin hydrochloride** (DMJ-HCl)? A1: 1-Deoxymannojirimycin (DMJ) is an iminosugar and a potent inhibitor of specific  $\alpha$ -mannosidases. The hydrochloride salt (DMJ-HCl) is typically used in research due to its improved solubility in aqueous solutions. It is a critical tool for studying N-linked glycosylation processes.

Q2: What is the primary mechanism of action of DMJ-HCl? A2: DMJ-HCl selectively inhibits the class I  $\alpha$ -1,2-mannosidase enzyme, which is located in the endoplasmic reticulum (ER) and Golgi apparatus.<sup>[1][2]</sup> This enzyme is responsible for trimming mannose residues from high-mannose N-glycan precursors during glycoprotein synthesis. By blocking this step, DMJ-HCl causes an accumulation of glycoproteins with high-mannose N-glycans, preventing their

maturation into complex-type glycans. This disruption can lead to ER stress and activation of the Unfolded Protein Response (UPR).[\[3\]](#)





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